

Characterization issues of 2-Hydroxy-3-nitrobenzaldehyde products

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Compound of Interest

Compound Name: *2-Hydroxy-3-nitrobenzaldehyde*

Cat. No.: *B105151*

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Troubleshooting Guides

This section provides detailed solutions to specific problems you might encounter during your experiments, presented in a question-and-answer format.

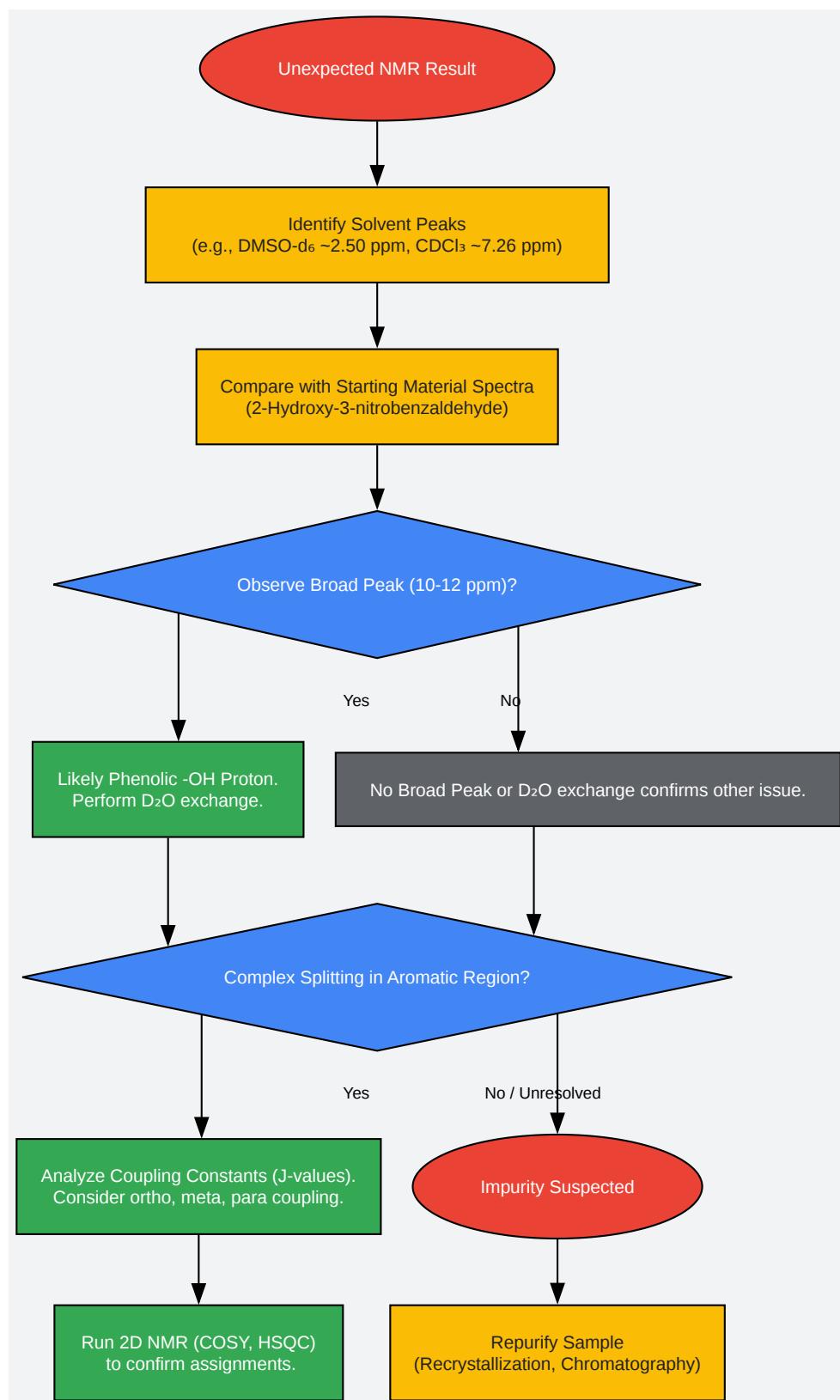
Guide 1: NMR Spectroscopy Issues

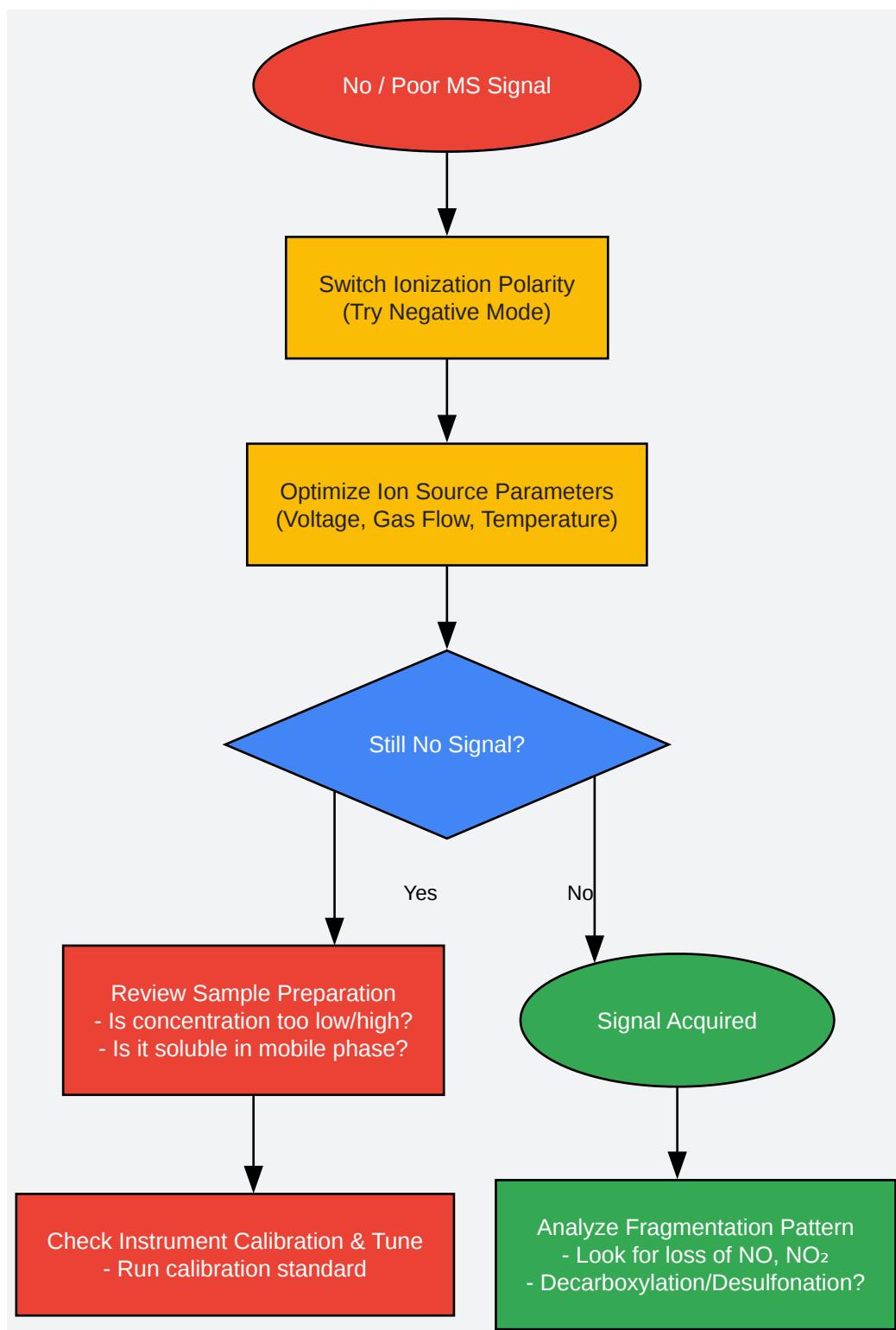
Question: My ^1H NMR spectrum shows unexpected peaks or splitting patterns for my **2-Hydroxy-3-nitrobenzaldehyde** derivative. How can I troubleshoot this?

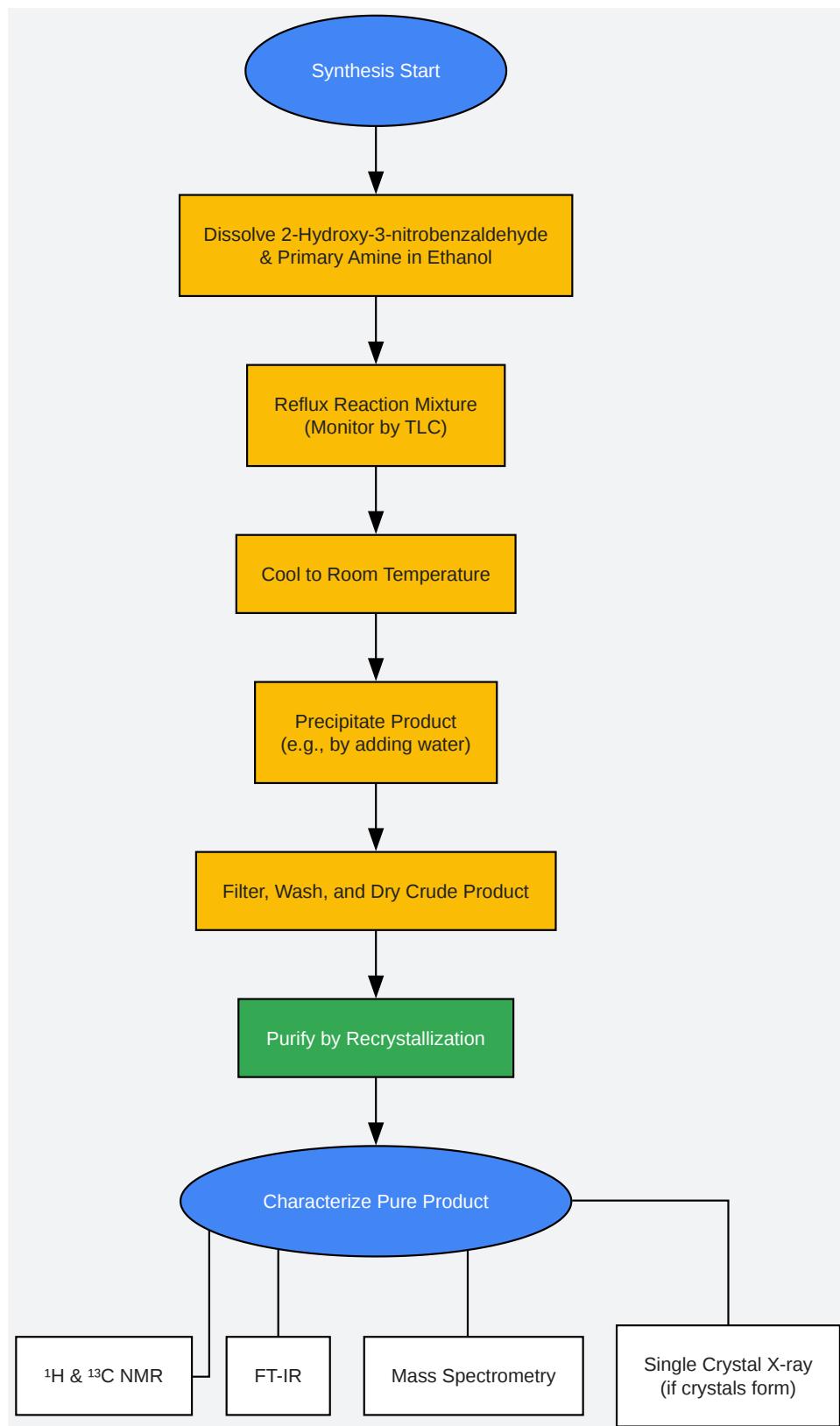
Answer:

Unexpected signals in an NMR spectrum can arise from several sources, including residual solvents, impurities from the synthesis, or complex structural features of the product itself.

Follow this workflow to diagnose the issue:





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